

Mechanical properties of recycled Poly(vinyl butyral) films

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Compound of Interest

Compound Name: Poly(vinyl butyral)

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An In-depth Technical Guide to the Mechanical Properties of Recycled **Poly(vinyl butyral)** Films

Introduction

Poly(vinyl butyral) (PVB) is a thermoplastic polymer widely utilized as an interlayer in laminated safety glass, particularly in automotive windshields and architectural applications.^[1]^[2] Its notable properties include high tensile strength, impact resistance, optical clarity, and strong adhesion.^[1] The growing volume of end-of-life laminated glass presents a significant opportunity for recycling and reusing PVB, contributing to a more circular economy.^[3]^[4] This technical guide provides a comprehensive overview of the mechanical properties of recycled PVB (rPVB) films, intended for researchers, scientists, and professionals in materials science and product development.

Data Presentation: Mechanical and Thermal Properties of Recycled PVB

The mechanical and thermal properties of recycled PVB can vary depending on the recycling process, the source of the waste laminated glass, and the presence of plasticizers and other additives. The following tables summarize key quantitative data from various studies.

Table 1: Tensile Properties of Recycled PVB Films

Property	Value	Standard	Source(s)
Tensile Strength at Break	17.51 - 30.6 MPa	DIN EN ISO 527-1	[5][6]
Elongation at Break	145.96% - 361.2%	DIN EN ISO 527-1	[5][6]
Young's Modulus	6.9 - 31.4 MPa (for plasticized PVB)	-	[7]

Table 2: Thermal Properties of Recycled PVB

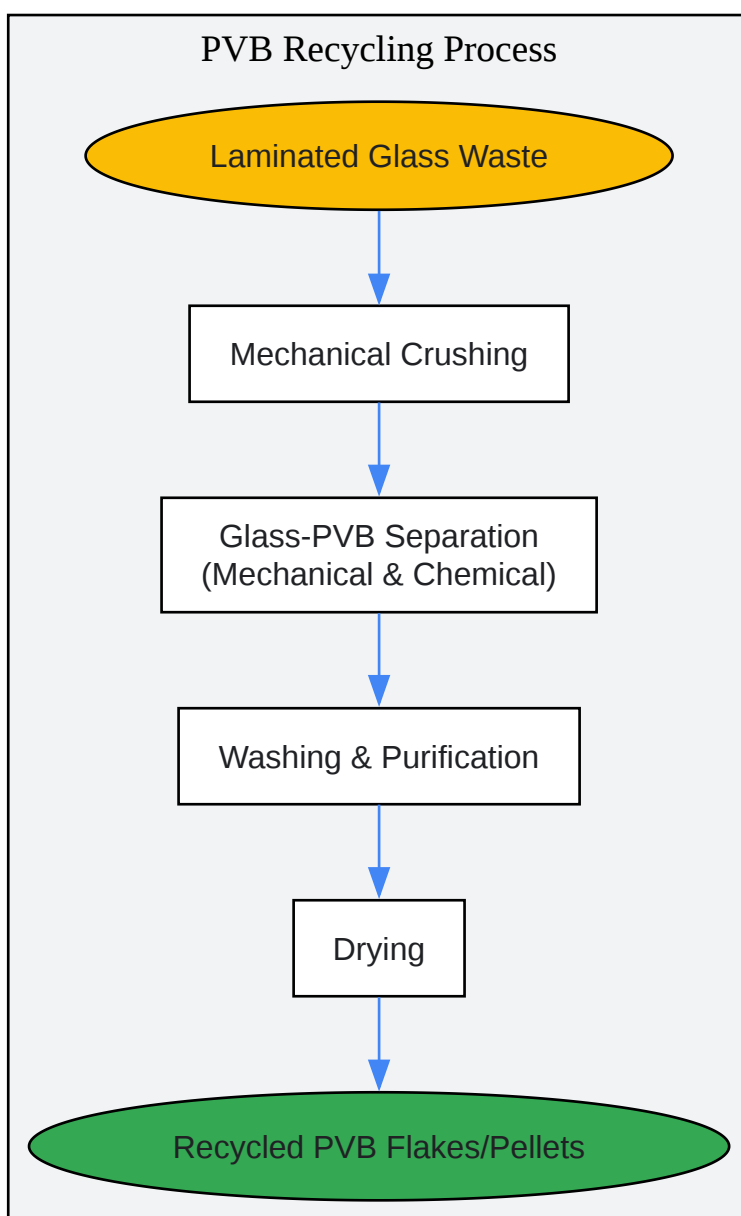
Property	Value	Standard	Source(s)
Glass Transition Temp (T _g)	15 - 72 °C	DIN ISO 11357	[5][8]
Melting Temperature (T _m)	150 - 253 °C	DIN 53015	[1][8]

Experimental Protocols

PVB Recycling Process from Laminated Glass

The recycling of PVB from laminated glass is a multi-step process designed to separate the polymer interlayer from the glass and purify it for reuse.[4][9]

- **Crushing and Separation:** Laminated glass is first mechanically crushed into smaller pieces. [4]
- **Initial Separation:** The crushed mixture undergoes a separation process, often involving mechanical and chemical methods, to separate the glass fragments from the PVB film.[4][9]
- **Washing and Purification:** The recovered PVB film is washed to remove residual glass particles and other impurities.[10] Chemical treatments may be employed for further purification.[10]
- **Drying and Processing:** The cleaned PVB is dried and then processed, typically into flakes or pellets, which can be used for manufacturing new products.[3]



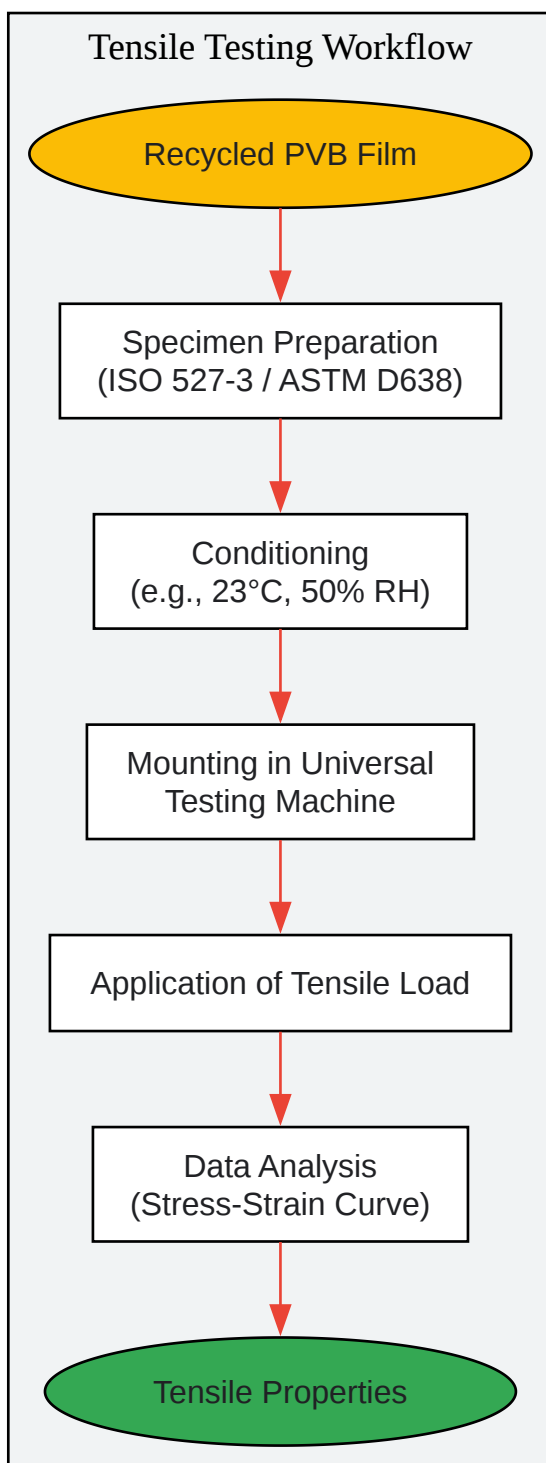
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PVB Recycling Workflow

Tensile Testing of Recycled PVB Films (ISO 527-3 / ASTM D638)

Tensile testing is performed to determine the tensile strength, elongation, and modulus of the recycled PVB films.^{[11][12]}

- Specimen Preparation: Test specimens are prepared from the recycled PVB films, typically in a dumbbell or dog-bone shape, according to the dimensions specified in the standard (e.g., ISO 527-3 for films <1mm thick, ASTM D638 for plastics up to 14mm thick).[6][12][13]
- Conditioning: Specimens are conditioned at a standard temperature and humidity (e.g., 23°C and 50% relative humidity) for a specified period before testing.
- Test Setup: The specimen is mounted in the grips of a universal testing machine.[5] An extensometer can be attached to the specimen for precise strain measurement.
- Testing: A tensile load is applied to the specimen at a constant crosshead speed until it fractures.[12] The force and displacement are recorded throughout the test.
- Data Analysis: The recorded data is used to generate a stress-strain curve, from which the tensile strength, elongation at break, and Young's modulus are calculated.[8]



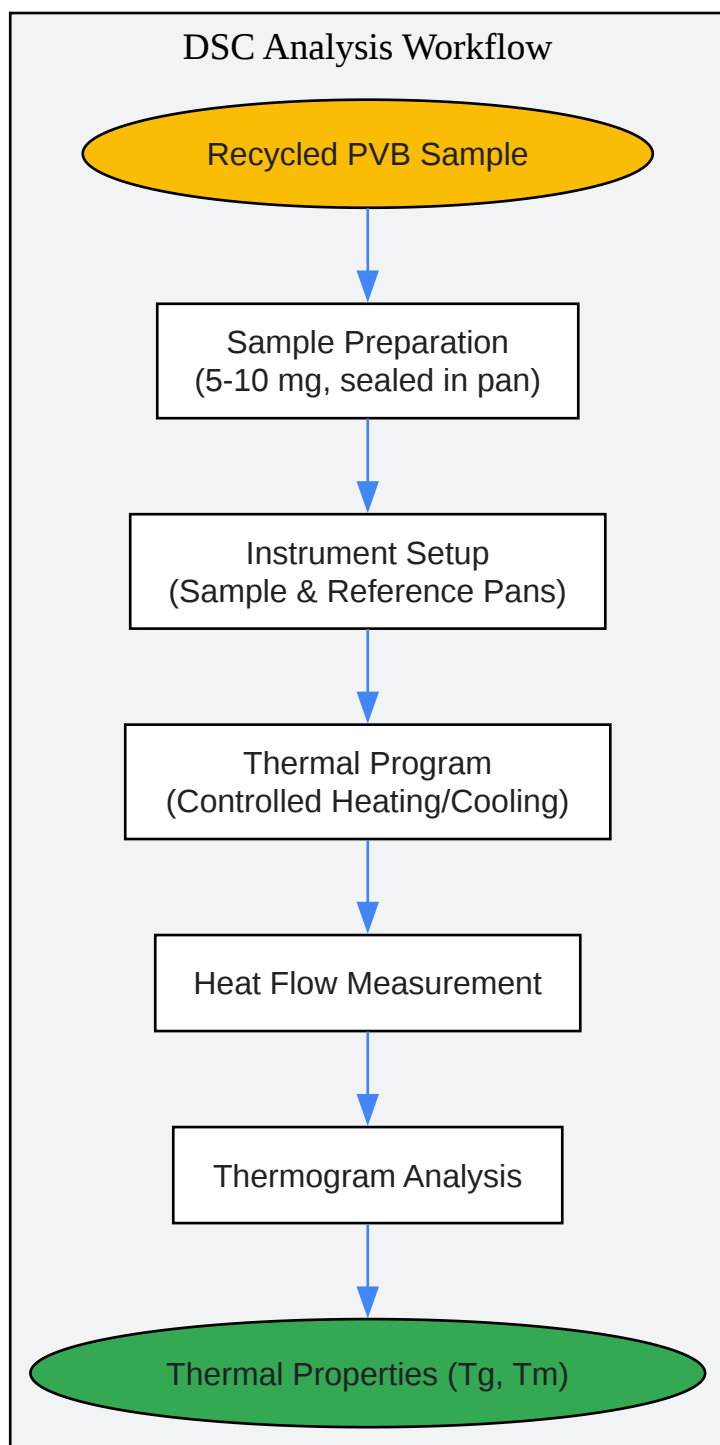
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Tensile Testing Workflow

Differential Scanning Calorimetry (DSC) of Recycled PVB (ISO 11357)

DSC is used to determine the thermal properties of the recycled PVB, such as the glass transition temperature (T_g) and melting temperature (T_m).^{[7][14][15]}

- **Sample Preparation:** A small sample of the recycled PVB (typically 5-10 mg) is weighed and hermetically sealed in a DSC pan (commonly aluminum).^{[1][16]}
- **Instrument Setup:** An empty, sealed pan is used as a reference. The sample and reference pans are placed in the DSC instrument.^[1]
- **Thermal Program:** The instrument is programmed to heat and/or cool the sample at a controlled rate (e.g., 10°C/min) over a specified temperature range.^[16] An inert atmosphere, typically nitrogen, is maintained in the sample chamber.
- **Measurement:** The DSC measures the difference in heat flow between the sample and the reference as a function of temperature.^[17]
- **Data Analysis:** The resulting thermogram is analyzed to identify thermal transitions. The glass transition (T_g) appears as a step change in the baseline, while melting (T_m) is observed as an endothermic peak.^[17]



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DSC Analysis Workflow

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